

In-Depth Technical Guide: Adipic Acid Diethanolamine Salt

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Compound of Interest

Compound Name: *Einecs 285-118-2*

Cat. No.: *B12675143*

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Introduction

Adipic acid diethanolamine salt is an organic compound formed through the neutralization reaction of adipic acid, a dicarboxylic acid, with diethanolamine, a secondary amine and diol. This salt possesses properties derived from both its acidic and basic components, making it a subject of interest for various applications, including as a potential component in pharmaceutical formulations, as a pH buffering agent, or as an intermediate in chemical synthesis. This guide provides a comprehensive overview of its molecular characteristics, a general synthesis protocol, and relevant physicochemical data.

Core Data

The fundamental properties of adipic acid, diethanolamine, and their resulting 1:1 salt are summarized below.

Property	Adipic Acid	Diethanolamine	Adipic Acid Diethanolamine Salt (1:1)
Molecular Formula	C ₆ H ₁₀ O ₄	C ₄ H ₁₁ NO ₂	C ₁₀ H ₂₁ NO ₆
Molecular Weight	146.14 g/mol	105.14 g/mol	251.28 g/mol [1]
IUPAC Name	Hexanedioic acid	2-(2-hydroxyethylamino)ethanol	hexanedioic acid;2-(2-hydroxyethylamino)ethanol[1]
CAS Number	124-04-9	111-42-2	29867-71-8[1]
Appearance	White crystalline powder	White solid or colorless, viscous liquid	Not readily available
Melting Point	152.1 °C	~28 °C	Not readily available
Boiling Point	337.5 °C	268-270 °C	Not readily available
Solubility in Water	Slightly soluble	Soluble	Expected to be soluble

Synthesis and Experimental Protocols

The formation of adipic acid diethanolamine salt is a straightforward acid-base neutralization reaction. While specific, detailed experimental protocols for this particular salt are not widely published, a general laboratory-scale synthesis can be outlined as follows.

Objective:

To synthesize adipic acid diethanolamine salt in a 1:1 molar ratio.

Materials:

- Adipic Acid (C₆H₁₀O₄), high purity
- Diethanolamine (HN(CH₂CH₂OH)₂), high purity

- Suitable solvent (e.g., ethanol, isopropanol, or water)
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- Round-bottom flask
- Condenser
- Thermometer
- Crystallization dish
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven or desiccator

Procedure:

- **Molar Calculation:** Calculate the required mass of adipic acid and diethanolamine for a 1:1 molar ratio. For example, to synthesize 0.1 moles of the salt, you would use 14.61 g of adipic acid and 10.51 g of diethanolamine.
- **Dissolution:** In the round-bottom flask, dissolve the calculated amount of adipic acid in a minimal amount of the chosen solvent with gentle heating and stirring.
- **Reaction:** Slowly add the diethanolamine to the adipic acid solution while continuously stirring. The addition may be exothermic, so it is advisable to add it dropwise or in small portions, monitoring the temperature.
- **Reaction Completion:** After the addition is complete, continue to stir the mixture at a slightly elevated temperature (e.g., 40-50 °C) for a period of time (e.g., 1-2 hours) to ensure the reaction goes to completion.
- **Crystallization:** Allow the solution to cool slowly to room temperature. If crystals do not form spontaneously, the solution can be further cooled in an ice bath or by adding a small seed crystal.

- Isolation: Collect the precipitated salt by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected crystals with a small amount of cold solvent to remove any unreacted starting materials.
- Drying: Dry the purified salt in a vacuum oven at a low temperature or in a desiccator to a constant weight.

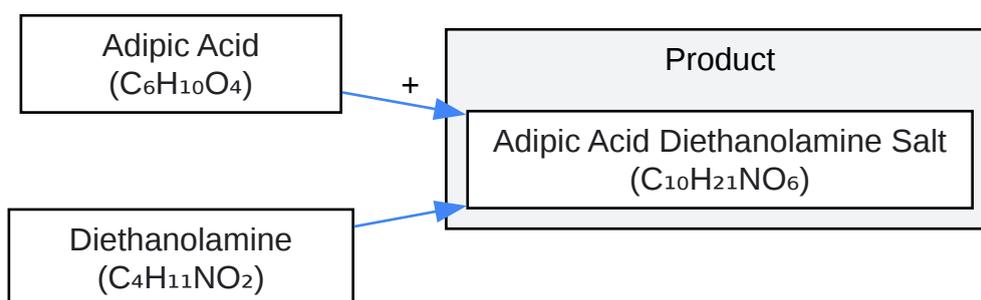
Characterization:

The identity and purity of the synthesized salt can be confirmed using various analytical techniques, including:

- Melting Point Determination: A sharp melting point indicates a pure compound.
- Infrared (IR) Spectroscopy: To confirm the formation of the salt by observing the characteristic peaks for the carboxylate and ammonium groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure.
- Elemental Analysis: To confirm the elemental composition.

Salt Formation Pathway

The reaction between adipic acid and diethanolamine to form the 1:1 salt involves the transfer of a proton from one of the carboxylic acid groups of adipic acid to the basic nitrogen atom of diethanolamine. This results in the formation of an ionic bond between the adipate anion and the diethanolammonium cation.



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Caption: Formation of Adipic Acid Diethanolamine Salt.

Safety Information

As there is limited specific safety data available for adipic acid diethanolamine salt, it is prudent to handle the compound with care, following standard laboratory safety procedures. The safety profiles of the individual reactants should be considered.

- Adipic Acid: May cause serious eye irritation.[2][3][4] It is a combustible solid.[3]
- Diethanolamine: Causes serious eye damage and may cause respiratory irritation. It is harmful if swallowed and in contact with skin.

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling these chemicals and their reaction product. Work should be conducted in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheets (SDS) for adipic acid and diethanolamine.

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